

# An In-depth Technical Guide to Butyltin tris(2-ethylhexanoate)

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## Compound of Interest

Compound Name: *Butyltin tris(2-ethylhexanoate)*

CAS No.: 23850-94-4

Cat. No.: B1591683

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## Introduction: Beyond a Simple Catalyst

**Butyltin tris(2-ethylhexanoate)**, with the CAS number 23850-94-4, is an organotin compound that is most widely recognized for its catalytic activity in various industrial polymerization processes. To the materials scientist, it is a crucial component in the synthesis of polyesters, polyurethanes, and other polymers. However, for the researcher, scientist, and drug development professional, a deeper understanding of its chemical properties, mechanism of action, and biological interactions is paramount. This guide provides a comprehensive technical overview of **Butyltin tris(2-ethylhexanoate)**, moving beyond its surface-level applications to explore its synthesis, catalytic mechanisms, analytical characterization, toxicological profile, and potential relevance in the broader context of medicinal chemistry and drug development.

## Physicochemical Properties: A Foundation for Application

**Butyltin tris(2-ethylhexanoate)** is a viscous, pale-yellow liquid. Its physical and chemical properties are summarized in the table below.

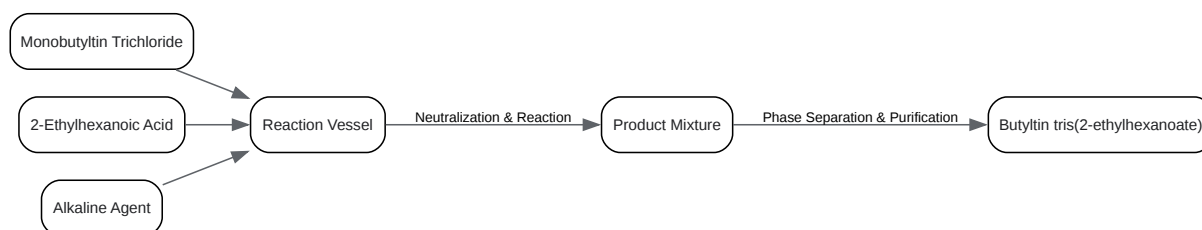
Property	Value
CAS Number	23850-94-4
Molecular Formula	C <sub>28</sub> H <sub>54</sub> O <sub>6</sub> Sn
Molecular Weight	605.43 g/mol
Appearance	Pale-yellow liquid
Solubility	Highly soluble in organic solvents

## Synthesis of Butyltin tris(2-ethylhexanoate): A Methodological Overview

The synthesis of **Butyltin tris(2-ethylhexanoate)** typically involves the reaction of a monobutyltin precursor with 2-ethylhexanoic acid. A common industrial method utilizes monobutyltin trichloride as the starting material. The process can be generally described in the following steps<sup>[1]</sup>:

- **Reaction Setup:** An appropriate amount of water is added to a reaction vessel equipped with a stirrer.
- **Addition of Reactants:** Monobutyltin trichloride is added to the water with stirring, followed by the addition of 2-ethylhexanoic acid.
- **Neutralization:** An alkaline agent is slowly added to the reaction mixture to neutralize the hydrochloric acid formed during the reaction, controlling the pH to a range of 4.5-5.5.
- **Reaction Completion:** The mixture is allowed to react for a set period, typically around 3 hours, at a controlled temperature.
- **Phase Separation and Purification:** After the reaction is complete, the mixture is allowed to stand, leading to phase separation. The organic phase containing the product is then

isolated, heated under vacuum to remove any residual volatiles, and filtered to yield the final **Butyltin tris(2-ethylhexanoate)** product.



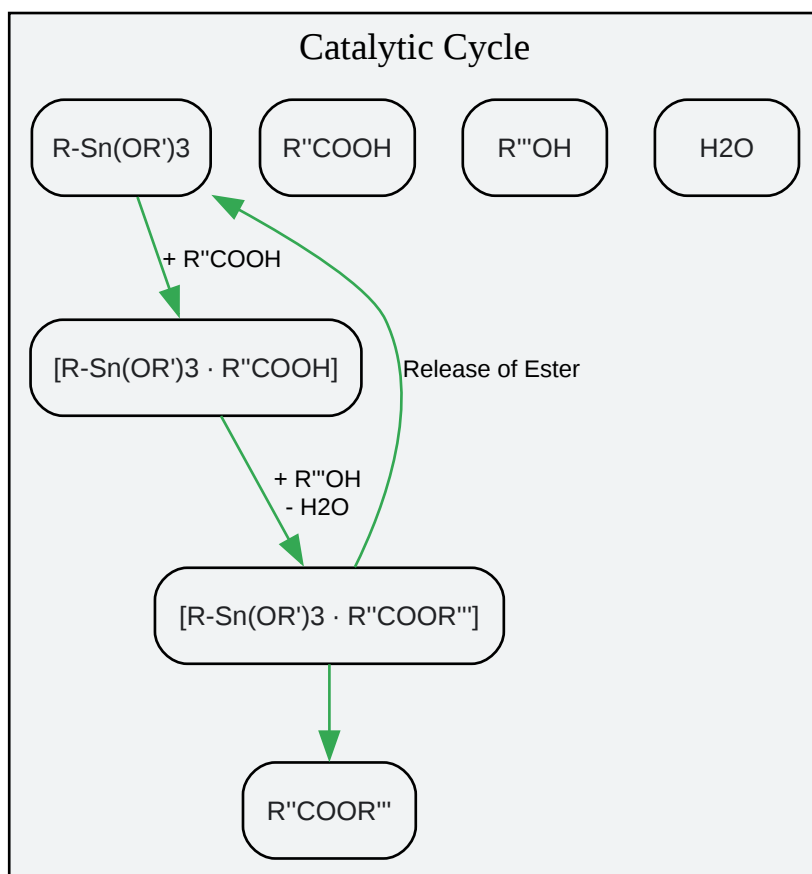
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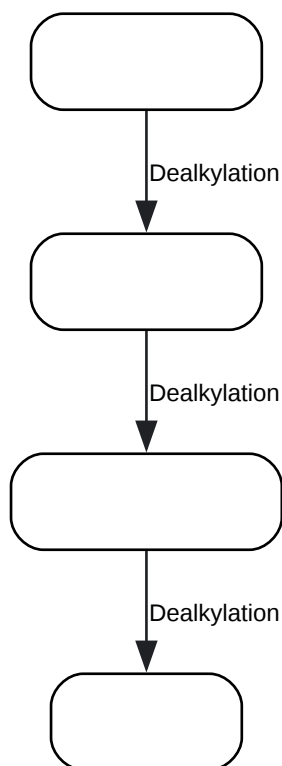
Caption: A simplified workflow for the synthesis of **Butyltin tris(2-ethylhexanoate)**.

## Catalytic Mechanism of Action: The Role of the Tin Center

The primary industrial application of **Butyltin tris(2-ethylhexanoate)** is as a catalyst for esterification, transesterification, and polycondensation reactions.<sup>[2][3]</sup> Its catalytic activity stems from the Lewis acidic nature of the tin(IV) center.

The proposed mechanism for esterification involves the coordination of the carbonyl oxygen of the carboxylic acid to the electron-deficient tin atom. This coordination increases the electrophilicity of the carbonyl carbon, making it more susceptible to nucleophilic attack by an alcohol. The subsequent steps involve proton transfer and the elimination of water to form the ester and regenerate the catalyst.





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## Sources

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